

# Reveromycin C: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Reveromycin C*

Cat. No.: *B1146581*

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## Abstract

**Reveromycin C** is a polyketide natural product isolated from *Streptomyces* sp. It is a minor analogue of the more extensively studied Reveromycin A and shares a similar biological profile, including potent antifungal, anti-tumor, and anti-osteoporotic activities. This technical guide provides a comprehensive overview of **Reveromycin C**, focusing on its physicochemical properties, mechanism of action, relevant signaling pathways, and key experimental methodologies for its study. While much of the detailed experimental data pertains to Reveromycin A, the close structural and functional relationship between these compounds makes this information highly relevant for research on **Reveromycin C**.

## Physicochemical Properties

**Reveromycin C** is a complex polyketide characterized by a spiroacetal core, two polyene carboxylic acid chains, and a hemisuccinate moiety. These structural features are crucial for its biological activity.

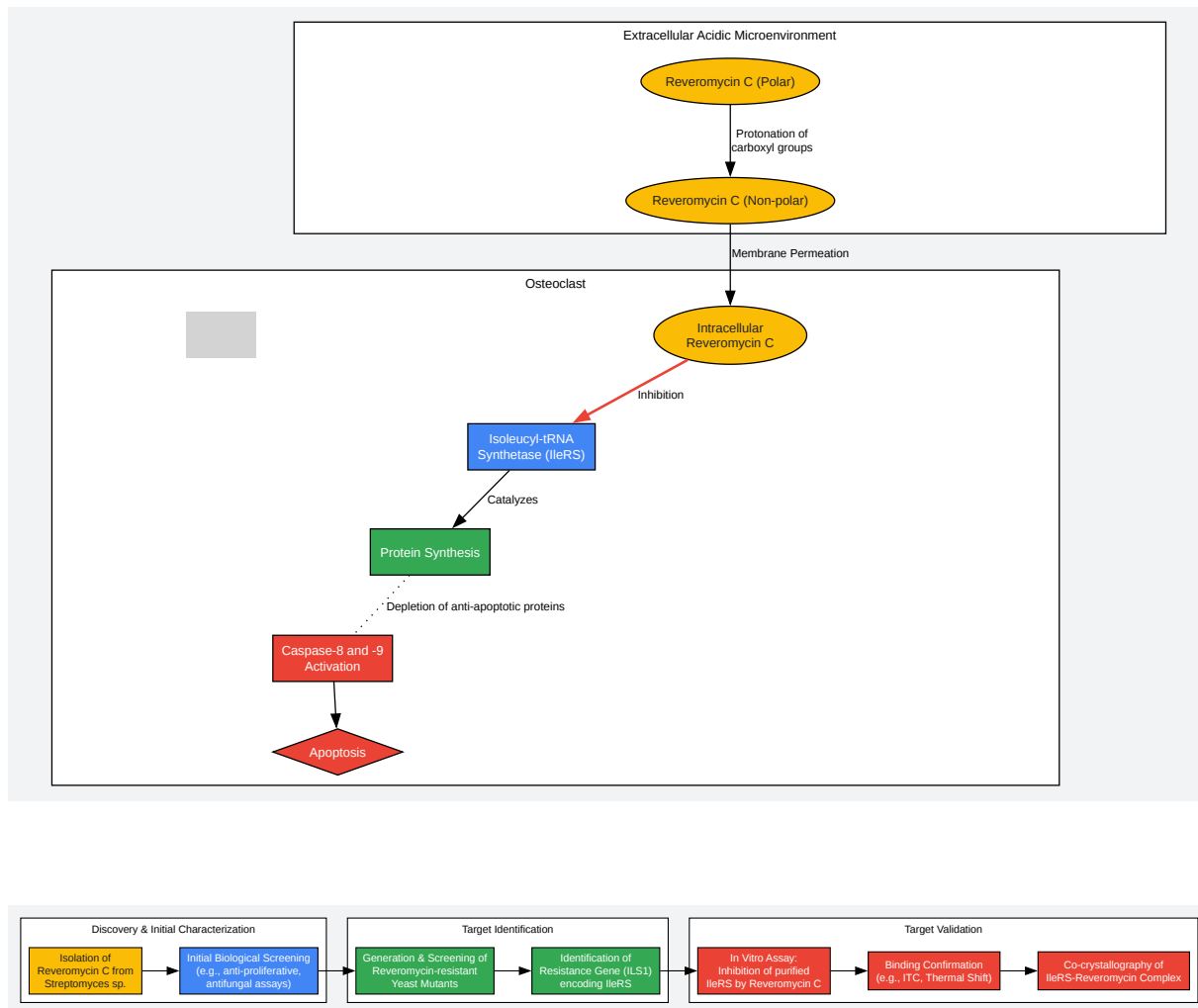
Property	Value	Source
CAS Number	144860-69-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C37H54O11	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	674.8 g/mol	
Purity	>95%	

## Mechanism of Action

The primary molecular target of the reveromycin family, including **Reveromycin C**, is the eukaryotic cytoplasmic isoleucyl-tRNA synthetase (IleRS). This enzyme is essential for protein synthesis, catalyzing the charging of tRNA with isoleucine.

Reveromycins act as competitive inhibitors of IleRS, specifically at the tRNA binding site. By occupying this site, **Reveromycin C** prevents the binding of tRNA<sup>Ile</sup>, thereby halting the aminoacylation process and leading to a cessation of protein synthesis. This inhibition of protein synthesis is the upstream event that triggers a cascade of cellular responses, including cell cycle arrest and apoptosis.

## Signaling Pathway of Reveromycin-Induced Apoptosis in Osteoclasts



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## References

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